

# isorhapontin stock solution preparation

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## Compound Focus: Isorhapontin

CAS No.: 32727-29-0

Cat. No.: S1910456

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## Stock Solution Preparation

The following protocol is adapted from supplier recommendations for preparing a standard 100 mg/mL stock solution in DMSO [1].

- **Calculation:** Determine the mass of **Isorhapontin** needed. To prepare 1 mL of a 100 mg/mL solution, weigh 100 mg of **Isorhapontin**.
- **Weighing:** Accurately weigh the calculated mass of **Isorhapontin** powder using an analytical balance.
- **Dissolution:** Transfer the powder to a volumetric vial. Add the appropriate volume of anhydrous DMSO to achieve the final concentration (e.g., 1 mL for a 100 mg/mL solution).
- **Mixing:** Cap the vial tightly and mix thoroughly. To aid dissolution, you can:
  - Warm the tube at 37°C.
  - Shake it in an ultrasonic bath for a short period [2].
- **Aliquoting and Storage:**
  - For immediate use, the solution can be stored at -20°C for approximately one month.
  - For long-term storage, aliquot the solution and store it at **-80°C**, where it can be kept for up to **6 months**.
  - Avoid repeated freeze-thaw cycles to prevent product inactivation [1].

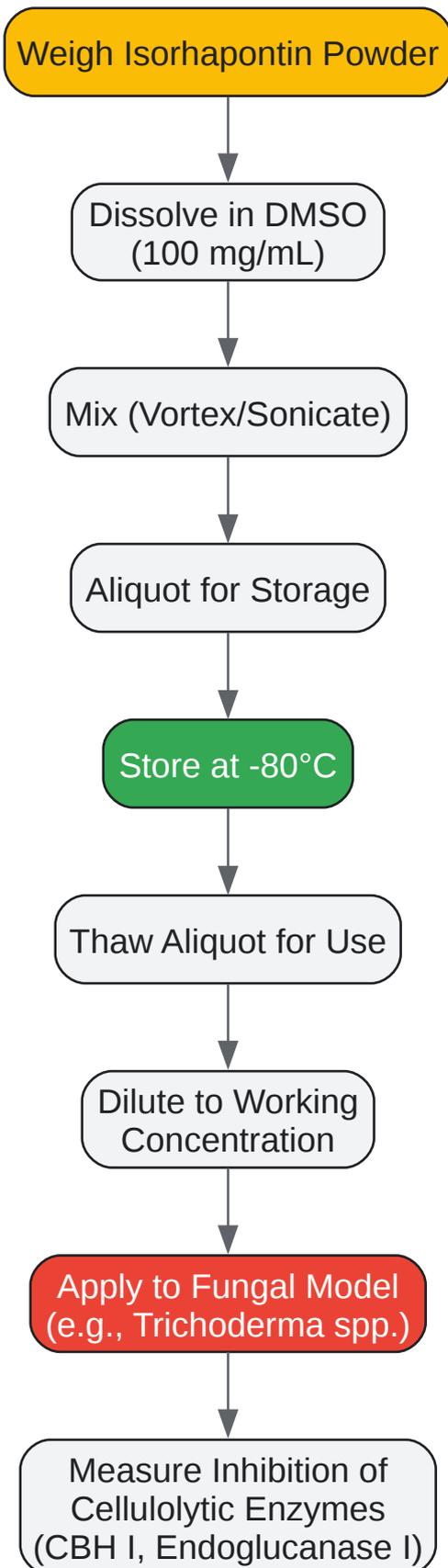
The table below provides a dilution guide for various target concentrations from a 100 mg/mL stock solution.

Target Concentration	Volume of Stock Solution (from 100 mg/mL)	Volume of Solvent	Total Volume
5 mM	11.9 $\mu$ L	988.1 $\mu$ L	1000 $\mu$ L
10 mM	23.8 $\mu$ L	976.2 $\mu$ L	1000 $\mu$ L
50 mM	118.9 $\mu$ L	881.1 $\mu$ L	1000 $\mu$ L

> **Note:** The information in this guide is intended for research purposes only. It is not for drug, household, or other uses. Please refer to the Material Safety Data Sheet (MSDS) for safe handling practices.

## Experimental Workflow and Antifungal Context

The following diagram outlines the general workflow for preparing and using an **Isorhapontin** stock solution, leading to its potential application in antifungal assays.



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**Isorhapontin** is known to function as an antifungal agent by inhibiting key fungal enzymes. It targets **cellobiohydrolase I (CBH I)** with a reported  $K_i$  of **57.2  $\mu\text{M}$**  and also inhibits the activity of **endoglucanase I** in *Trichoderma* species [1]. Research on Norway spruce has shown that **Isorhapontin** and related stilbenes are part of the plant's inducible defense system; fungal inoculation increases stilbene synthase gene expression and tetrahydroxystilbene production, with extracts from stilbene-producing lines demonstrating significant fungal growth inhibition [3].

## Key Practical Considerations

- **Solubility Note:** While highly soluble in DMSO, **Isorhapontin** is only slightly soluble in acetone [2] [4]. DMSO is the recommended solvent for creating concentrated stock solutions.
- **Handling Precautions:** When opening the vial, allow it to sit at room temperature for at least an hour to prevent condensation and water absorption, as the compound can be hygroscopic [2] [4]. Always use aseptic techniques to maintain solution integrity.
- **Experimental Design:** When planning antifungal experiments, consider using the  **$K_i$  value (57.2  $\mu\text{M}$ )** as a starting point for determining your working concentrations [1].

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## References

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